

# Personal protective equipment for handling 1,3-Dimethyl pseudouridine

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## Compound of Interest

Compound Name: 1,3-Dimethyl pseudouridine

Cat. No.: B12407706

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## Essential Safety and Handling Guide for 1,3-Dimethylpseudouridine

For researchers, scientists, and drug development professionals, the proper handling of specialized chemical compounds is paramount for laboratory safety and experimental integrity. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for 1,3-Dimethylpseudouridine.

Chemical Identifier:

- IUPAC Name: 1,3-dimethyl-5-((2R,3R,4R,5R)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-yl)pyrimidine-2,4(1H,3H)-dione
- CAS Number: Not readily available for 1,3-Dimethylpseudouridine. The closely related N1-Methylpseudouridine has CAS No. 13860-38-3.[\[1\]](#)

## Hazard Identification and Precautionary Measures

While a specific Safety Data Sheet (SDS) for 1,3-Dimethylpseudouridine is not available, the hazards can be inferred from the closely related compound, N1-Methylpseudouridine. The primary hazards are anticipated to be:

- Acute Oral Toxicity

- Skin Corrosion/Irritation[1]
- Serious Eye Damage/Irritation[1]
- Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation[1]

Signal Word: Warning[1]

Precautionary Statements:[1]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory conditions and procedures should be conducted to determine the appropriate level of PPE.[2] The following table summarizes the recommended PPE for handling 1,3-Dimethylpseudouridine.

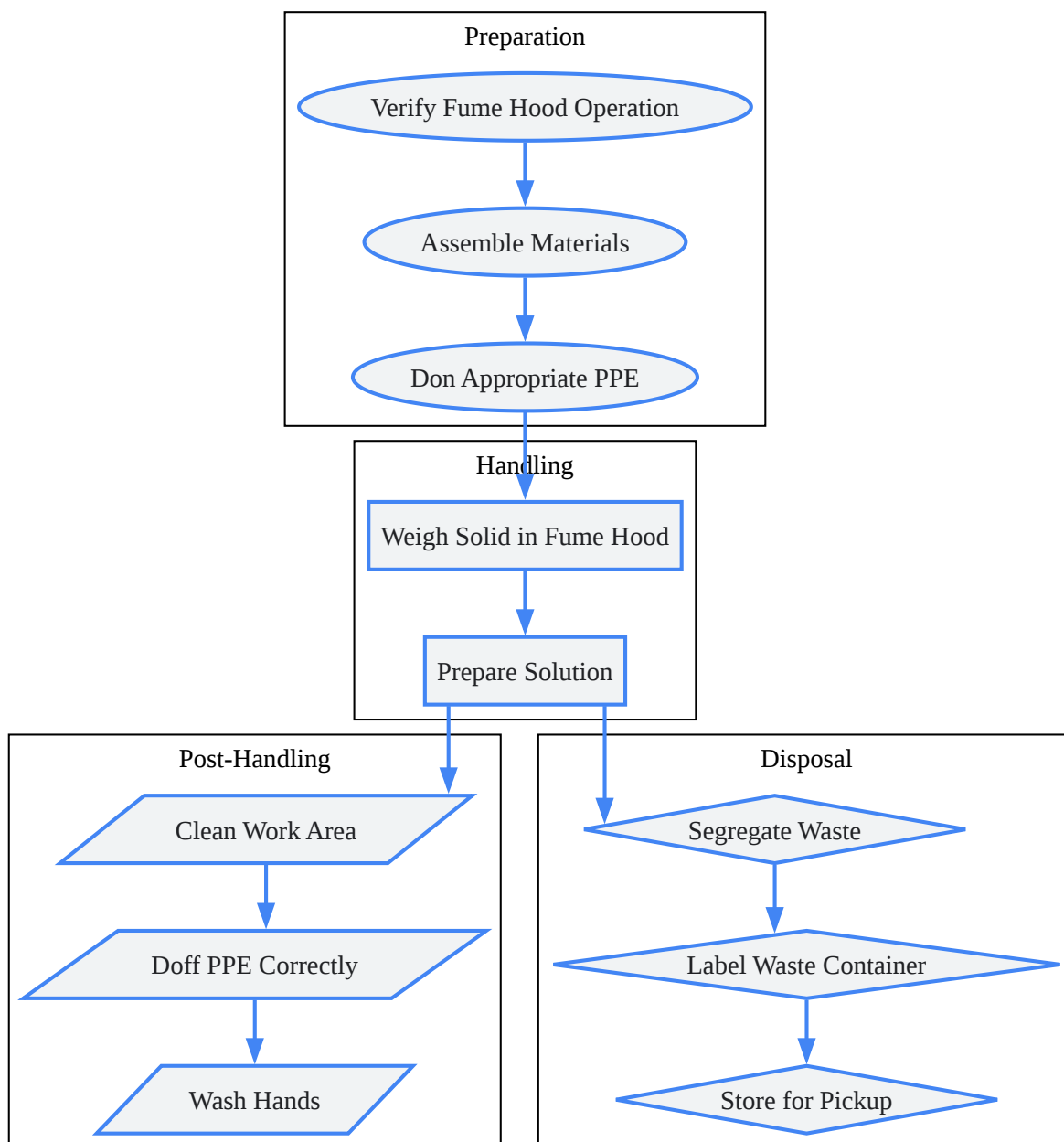
PPE Category	Specific Requirements	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double-gloving may be necessary for extensive handling.	To prevent skin contact and absorption.
Eye and Face Protection	Safety goggles with side-shields or a face shield. <sup>[1]</sup>	To protect against splashes and airborne particles.
Skin and Body Protection	A lab coat is mandatory. For procedures with a higher risk of splashes, a chemical-resistant apron or coveralls should be worn.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the solid form or creating solutions. All handling should be performed in a certified chemical fume hood.	To prevent inhalation of dust or aerosols.

## Operational Plan: Step-by-Step Handling Procedures

- Preparation:
  - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
  - Verify that an eyewash station and safety shower are readily accessible.<sup>[1]</sup>
  - Assemble all necessary materials and equipment before starting the procedure.
- Handling:
  - Don the appropriate PPE as outlined in the table above.

- When weighing the solid compound, do so within the fume hood to minimize inhalation risk.
- To prepare solutions, slowly add the 1,3-Dimethylpseudouridine to the solvent to avoid splashing.
- Post-Handling:
  - Thoroughly clean the work area and any equipment used.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after removing gloves.

Experimental Workflow for Handling 1,3-Dimethylpseudouridine



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Caption: Workflow for the safe handling and disposal of 1,3-Dimethylpseudouridine.

## Disposal Plan

Proper disposal of 1,3-Dimethylpseudouridine and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

General Principles:

- Treat 1,3-Dimethylpseudouridine as hazardous chemical waste.<sup>[3]</sup>
- Never dispose of this chemical down the drain or in the regular trash.<sup>[3]</sup>
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols.<sup>[3]</sup>

Waste Type	Disposal Container	Disposal Procedure
Solid 1,3-Dimethylpseudouridine	Labeled hazardous waste container.	Collect in a clearly labeled, sealed container.
Solutions containing 1,3-Dimethylpseudouridine	Labeled hazardous liquid waste container.	Collect in a compatible, sealed container. Do not mix with other waste streams unless approved by EHS.
Contaminated Labware (e.g., pipette tips, tubes)	Labeled solid hazardous waste container.	Place all contaminated disposable items in a designated hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coats)	Labeled solid hazardous waste container.	Dispose of in a designated hazardous waste container.

Waste Labeling: All waste containers must be clearly labeled with:

- "Hazardous Waste"<sup>[3]</sup>
- The full chemical name: "1,3-Dimethylpseudouridine"
- The approximate amount of waste.

- The date of accumulation.

Storage: Store waste containers in a designated, secure area away from general laboratory traffic until they are collected by the EHS department or a licensed waste disposal contractor.

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## References

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